

Solubility and Stability of TAS-4 in DMSO: A Technical Guide

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Compound of Interest

Compound Name: TAS-4

Cat. No.: B1682590

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available information regarding the solubility and stability of **TAS-4** (N-(2,4-Dichlorophenyl)pyridine-2-carboxamide), a positive allosteric modulator of the metabotropic glutamate receptor 4 (mGluR4), in dimethyl sulfoxide (DMSO). Due to the limited publicly available data specifically for **TAS-4**, this guide also includes relevant data for a closely related compound, ML182, and outlines general experimental protocols for determining these properties.

Executive Summary

TAS-4 is a small molecule of interest in neuroscience research. For in vitro and other experimental applications, it is often dissolved in DMSO. While **TAS-4** is generally cited as being soluble in DMSO, specific quantitative data on its maximum solubility and long-term stability in this solvent are not readily available in the public domain. This guide aims to collate the existing information and provide standardized methodologies for researchers to determine these critical parameters in their own laboratories.

Chemical and Physical Properties of TAS-4

A summary of the basic chemical and physical properties of **TAS-4** is presented in Table 1.

Property	Value
CAS Number	794544-99-3
Molecular Formula	C ₁₂ H ₈ Cl ₂ N ₂ O
Molecular Weight	267.11 g/mol
IUPAC Name	N-(2,4-dichlorophenyl)pyridine-2-carboxamide
Appearance	Solid powder
General Solubility	Soluble in DMSO
Storage Conditions	Short term (days to weeks): 0-4°C, dry and dark. Long term (months to years): -20°C, dry and dark. [1]
Shelf Life	>2 years if stored properly. [1]

Solubility of TAS-4 in DMSO

Direct quantitative solubility data for **TAS-4** in DMSO is not extensively published. However, data from a related mGluR4 positive allosteric modulator, ML182, suggests a solubility of >100 µM in DMSO[\[2\]](#). It is important to note that this value is for a different, albeit structurally related, compound and should be used as an estimate. The actual solubility of **TAS-4** may differ.

General Experimental Protocol for Determining Solubility in DMSO

A standard method for determining the solubility of a compound in DMSO is the shake-flask method followed by a suitable analytical technique such as High-Performance Liquid Chromatography (HPLC) or Nuclear Magnetic Resonance (NMR) spectroscopy.

Objective: To determine the saturation solubility of **TAS-4** in DMSO at a specified temperature (e.g., room temperature).

Materials:

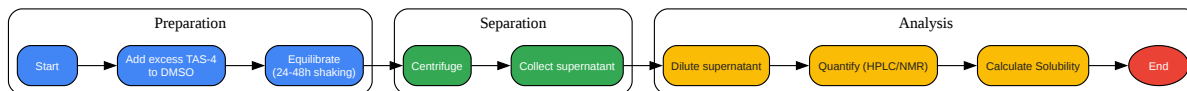
- **TAS-4** powder

- Anhydrous DMSO
- Vials with screw caps
- Orbital shaker or vortex mixer
- Centrifuge
- Calibrated analytical balance
- HPLC system with a suitable detector (e.g., UV-Vis) or NMR spectrometer
- Volumetric flasks and pipettes

Procedure:

- Preparation of Supersaturated Solutions: Add an excess amount of **TAS-4** powder to a known volume of DMSO in a vial. The amount of solid should be sufficient to ensure that undissolved particles remain after equilibration.
- Equilibration: Tightly cap the vials and place them on an orbital shaker or vortex mixer. Agitate the samples at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Preparation for Analysis: Carefully withdraw a known volume of the supernatant and dilute it with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification: Analyze the diluted samples using a validated HPLC or NMR method to determine the concentration of **TAS-4**.
- Calculation: Calculate the solubility from the measured concentration and the dilution factor.

A visual representation of this workflow is provided below.



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Caption: Workflow for Determining **TAS-4** Solubility in DMSO.

Stability of **TAS-4** in DMSO

The stability of compounds in DMSO is a critical factor, as degradation can lead to inaccurate experimental results. While **TAS-4** is stated to have a shelf life of over two years when stored properly, its stability specifically in DMSO solution, especially at room temperature or under freeze-thaw cycles, has not been detailed in published literature.

General studies on compound stability in DMSO have shown that factors such as storage temperature, water content, and exposure to light can influence degradation[3]. For many compounds, storage at -20°C is recommended to minimize degradation over time.

General Experimental Protocol for Assessing Stability in DMSO

A stability-indicating HPLC method is the gold standard for assessing the stability of a compound in solution. This method should be able to separate the parent compound from any potential degradation products.

Objective: To evaluate the stability of **TAS-4** in a DMSO stock solution under specified storage conditions (e.g., room temperature, 4°C, -20°C) over time.

Materials:

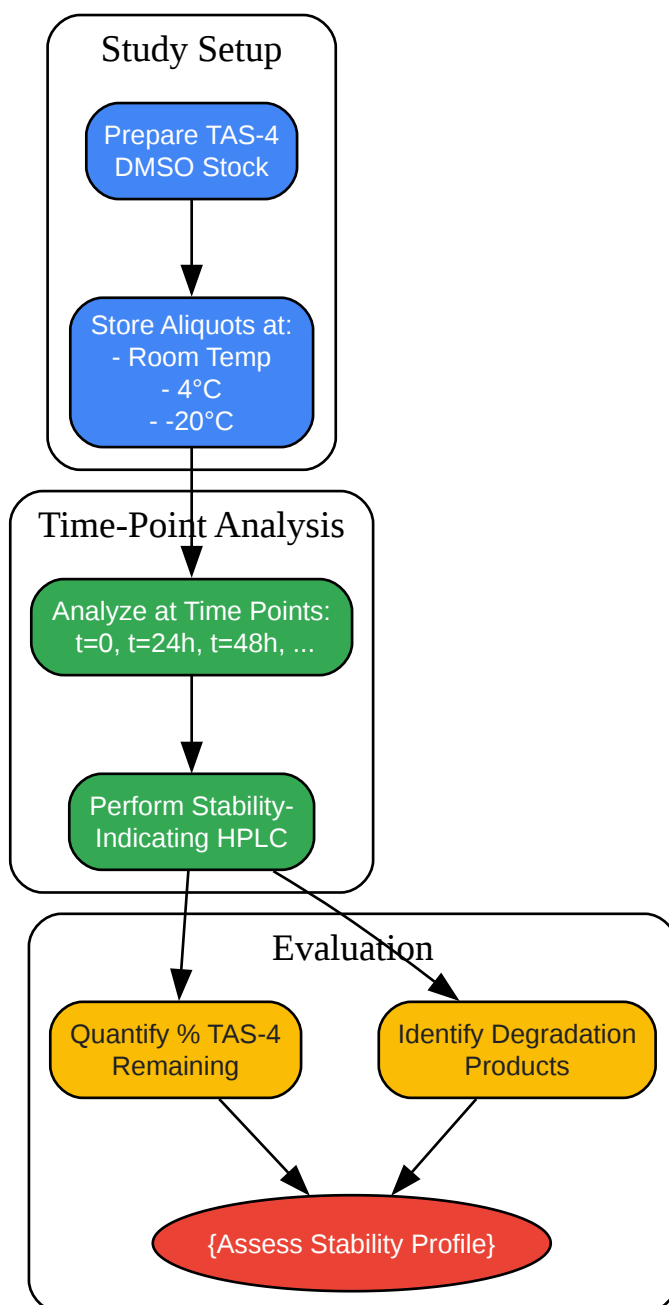
- **TAS-4** DMSO stock solution of a known concentration
- HPLC system with a diode array detector (DAD) or mass spectrometer (MS)

- Validated stability-indicating HPLC method
- Temperature-controlled storage units

Procedure:

- Method Validation: Develop and validate an HPLC method that can resolve **TAS-4** from potential degradants. This involves forced degradation studies (e.g., exposure to acid, base, oxidation, heat, and light) to generate degradation products.
- Sample Preparation and Storage: Prepare multiple aliquots of the **TAS-4** DMSO stock solution. Store them under the desired conditions (e.g., protected from light at room temperature, 4°C, and -20°C).
- Time-Point Analysis: At specified time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), retrieve an aliquot from each storage condition.
- HPLC Analysis: Analyze the samples using the validated stability-indicating HPLC method.
- Data Analysis: Determine the percentage of **TAS-4** remaining at each time point by comparing the peak area to the initial (time 0) peak area. Monitor for the appearance and growth of any new peaks, which would indicate degradation products.

The logical flow for a stability study is depicted below.



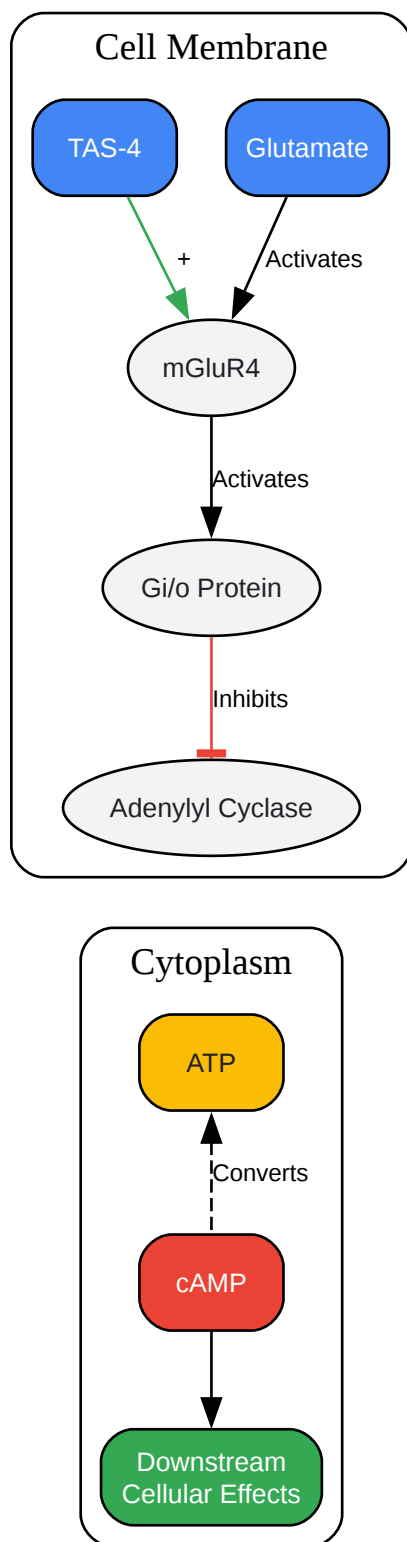
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Caption: Logical Flow for a **TAS-4** Stability Study in DMSO.

Signaling Pathway Context

TAS-4 is a positive allosteric modulator of the metabotropic glutamate receptor 4 (mGluR4). mGluR4 is a Group III mGluR, which is coupled to Gi/o proteins. Activation of mGluR4 typically

leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. This modulation of the cAMP signaling pathway is a key mechanism through which mGluR4 exerts its effects on neurotransmission.



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Caption: Simplified mGluR4 Signaling Pathway Modulation by **TAS-4**.

Conclusion and Recommendations

While **TAS-4** is known to be soluble in DMSO, precise quantitative data regarding its maximum solubility and stability in this solvent are lacking in the public domain. Researchers using **TAS-4** in DMSO are strongly encouraged to determine these parameters under their specific experimental conditions. The generalized protocols provided in this guide offer a starting point for these essential characterizations. For stability, it is recommended to prepare fresh solutions of **TAS-4** in DMSO for critical experiments or, if storage is necessary, to use aliquots stored at -20°C or -80°C and to minimize freeze-thaw cycles. Further studies are warranted to establish a comprehensive solubility and stability profile of **TAS-4** to ensure the reliability and reproducibility of future research.

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